

1,5-Difluoro-3-methoxy-2-nitrobenzene

molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,5-Difluoro-3-methoxy-2-nitrobenzene

Cat. No.: B1311212

[Get Quote](#)

An In-depth Technical Guide to **1,5-Difluoro-3-methoxy-2-nitrobenzene**: Molecular Formula and Weight

This technical guide provides a detailed overview of the molecular formula and molecular weight of the chemical compound **1,5-Difluoro-3-methoxy-2-nitrobenzene**, a substance of interest to researchers, scientists, and professionals in drug development. This compound is utilized as an intermediate in the synthesis of pharmaceuticals and agrochemicals.^[1]

Molecular Composition and Weight

The fundamental characteristics of **1,5-Difluoro-3-methoxy-2-nitrobenzene** are detailed in the table below. This information is crucial for stoichiometric calculations in chemical reactions and for the characterization of synthesized molecules.

Property	Value
Molecular Formula	C ₇ H ₅ F ₂ NO ₃ ^[1]
Molecular Weight	189.117 g/mol ^[1]
Boiling Point	238 °C
Density	1.414 g/mL

The molecular weight is a sum of the atomic weights of all atoms in the molecule. The calculation based on the atomic weights of its constituent elements is as follows:

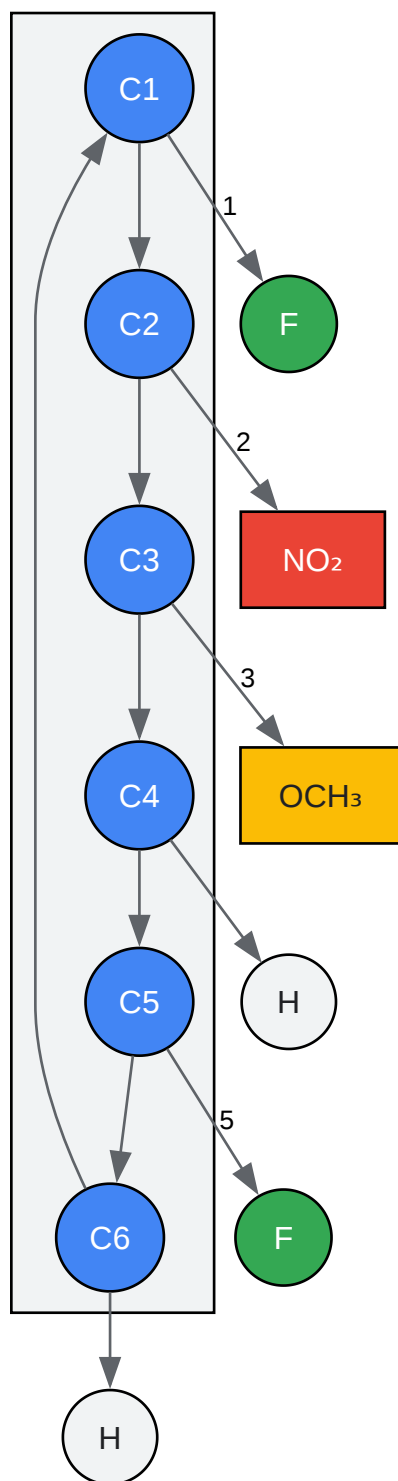
- Carbon (C): 7 atoms \times 12.011 u = 84.077 u[2][3]
- Hydrogen (H): 5 atoms \times 1.008 u = 5.040 u[4][5]
- Fluorine (F): 2 atoms \times 18.998 u = 37.996 u[6][7]
- Nitrogen (N): 1 atom \times 14.007 u = 14.007 u[8][9]
- Oxygen (O): 3 atoms \times 15.999 u = 47.997 u[10][11]

Total Molecular Weight = 84.077 + 5.040 + 37.996 + 14.007 + 47.997 = 189.117 u

This calculated value is consistent with the experimentally determined molecular weight.

Structural Representation

To visualize the atomic arrangement and bonding within the molecule, a two-dimensional structural diagram is provided below. This representation is generated using the DOT language, illustrating the connectivity of the atoms in **1,5-Difluoro-3-methoxy-2-nitrobenzene**.



[Click to download full resolution via product page](#)

Molecular structure of **1,5-Difluoro-3-methoxy-2-nitrobenzene**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1,5-Difluoro-3-Methoxy-2-Nitro-Benzene [myskinrecipes.com]
- 2. Carbon - Wikipedia [en.wikipedia.org]
- 3. Carbon | C (Element) - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Hydrogen - Wikipedia [en.wikipedia.org]
- 5. Hydrogen - Element information, properties and uses | Periodic Table [periodic-table.rsc.org]
- 6. Fluorine - Wikipedia [en.wikipedia.org]
- 7. Fluorine | F (Element) - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. Nitrogen - Wikipedia [en.wikipedia.org]
- 9. Nitrogen | N (Element) - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. Oxygen - Wikipedia [en.wikipedia.org]
- 11. Oxygen | O (Element) - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [1,5-Difluoro-3-methoxy-2-nitrobenzene molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1311212#1-5-difluoro-3-methoxy-2-nitrobenzene-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com